An In-depth Technical Guide to 4-Oxepanol: Structure, Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*4-Oxepanol*
CAS No.:	*55022-85-0*
Cat. No.:	*B3053653*

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Abstract

This technical guide provides a comprehensive overview of **4-Oxepanol** (also known as oxepan-4-ol), a heterocyclic alcohol of growing interest in organic synthesis and medicinal chemistry. This document delves into its chemical structure, physicochemical properties, and spectral characteristics. Furthermore, it details established synthetic protocols, explores its chemical reactivity, and discusses its current and potential applications, particularly within the realm of drug discovery and development. Safety and handling considerations are also addressed to ensure its proper use in a laboratory setting.

Introduction

Heterocyclic compounds are fundamental building blocks in the development of new chemical entities with diverse biological activities. Among these, oxygen-containing heterocyles, such as oxepanes, have garnered significant attention. The seven-membered oxepane ring, in

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particular, offers a unique three-dimensional scaffold that can effectively explore chemical space in drug design. **4-Oxepanol**, featuring a hydroxyl group on the oxepane ring, presents a versatile platform for the synthesis of more complex molecules. Its bifunctional nature, possessing both an ether and a secondary alcohol, allows for a wide range of chemical transformations, making it a valuable intermediate for chemists in both academic and industrial research. This guide aims to consolidate the available technical information on **4-Oxepanol**, providing a single, authoritative resource for researchers.

Chemical Structure and Identifiers

The chemical structure of **4-Oxepanol** consists of a seven-membered saturated ring containing one oxygen atom (an oxepane ring), with a hydroxyl group substituted at the 4-position.

Identifier	Value
IUPAC Name	oxepan-4-ol[1]
CAS Number	55022-85-0[1]
Molecular Formula	$C_6H_{12}O_2$[1][2]
Molecular Weight	116.16 g/mol [1][2]
SMILES	C1CC(CCOC1)O[1]
InChI	InChI=1S/C6H12O2/c7-6-2-1-4-8-5-3-6/h6-7H,1-5H2[1]
InChIKey	XSVKOKYISGWZPQ-UHFFFAOYSA-N[1][2]

Physicochemical Properties

The physical and chemical properties of **4-Oxepanol** are crucial for its handling, purification, and use in chemical reactions. While experimentally determined data is not widely published, computed properties provide valuable estimates.

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Property	Value	Source
XLogP3-AA	0.3	Computed by XLogP3 3.0[1][3]
Hydrogen Bond Donor Count	1	Computed by Cactvs 3.4.6.11[3]
Hydrogen Bond Acceptor Count	2	Computed by Cactvs 3.4.6.11[3]
Rotatable Bond Count	0	Computed by Cactvs 3.4.6.11[3]
Exact Mass	116.083729621 Da	Computed by PubChem 2.2[1][3]
Topological Polar Surface Area	29.5 Å²	Computed by Cactvs 3.4.8.18
Complexity	63.5	Computed by Cactvs 3.4.8.18

Spectral Data and Characterization

Spectroscopic data is essential for the identification and characterization of **4-Oxepanol**. Below are the expected spectral features based on its structure.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **4-Oxepanol** is expected to show distinct signals for the protons on the oxepane ring and the hydroxyl proton. The chemical shifts are influenced by the proximity to the oxygen atom and the hydroxyl group.

- -CH(OH)- (1H): A multiplet, expected to be in the range of δ 3.5-4.0 ppm.
- -CH$_2$-O- (4H): Multiplets, expected in the range of δ 3.4-3.8 ppm.
- -CH$_2$-C- (4H): Multiplets, expected in the range of δ 1.6-2.0 ppm.
- -OH (1H): A broad singlet, the chemical shift of which is dependent on concentration and solvent.

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^{13}C NMR Spectroscopy

The carbon NMR spectrum will provide information on the different carbon environments within the molecule.

- -C(OH)-: Expected in the range of δ 65-75 ppm.
- -CH_2-O-: Expected in the range of δ 60-70 ppm.
- -CH_2-C-: Expected in the range of δ 30-40 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of **4-Oxepanol** will be characterized by the presence of a strong, broad absorption band corresponding to the O-H stretch of the alcohol and C-O stretching vibrations.

- O-H stretch: A strong, broad band in the region of 3200-3600 cm^{-1}.
- C-H stretch (sp^3): Sharp peaks just below 3000 cm^{-1}.
- C-O stretch (alcohol): A strong band in the region of 1050-1150 cm^{-1}.
- C-O stretch (ether): A band in the region of 1070-1150 cm^{-1}.

Mass Spectrometry

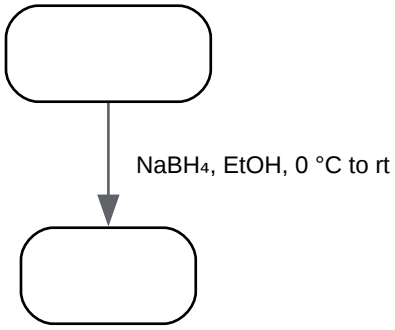
In a mass spectrum obtained by electron ionization (EI), the molecular ion peak (M^+) for **4-Oxepanol** would be observed at an m/z of 116. Common fragmentation patterns for cyclic alcohols and ethers would be expected, including the loss of water (M-18), and alpha-cleavage adjacent to the ether oxygen or the alcohol.

Synthesis of 4-Oxepanol

The most common and direct laboratory synthesis of **4-Oxepanol** is through the reduction of the corresponding ketone, oxepan-4-one.

Diagram of the Synthesis of **4-Oxepanol**

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Caption: General reaction scheme for the synthesis of **4-Oxepanol**.

Experimental Protocol: Reduction of Oxepan-4-one with Sodium Borohydride

This protocol describes a general procedure for the reduction of a ketone to a secondary alcohol using sodium borohydride, adapted for the synthesis of **4-Oxepanol**.[4][5]

Materials:

- Oxepan-4-one
- Sodium borohydride ($NaBH_4$)
- Ethanol (EtOH)
- Water (H_2O)
- Hydrochloric acid (1 M HCl)
- Diethyl ether (or Ethyl acetate)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve oxepan-4-one (1.0 equivalent) in ethanol (10 mL per gram of ketone).

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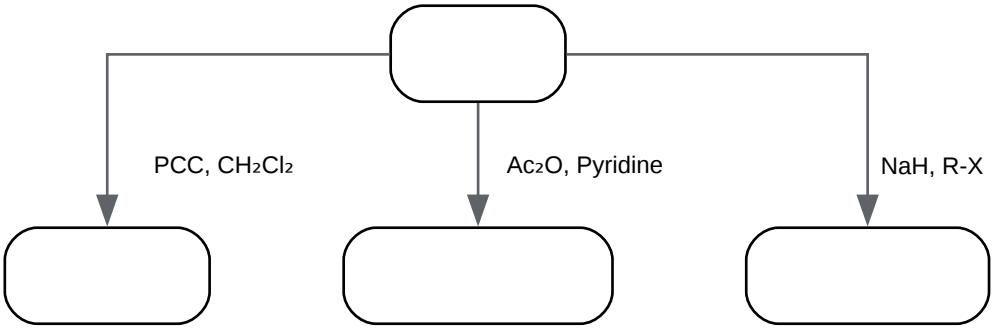
- Cooling: Cool the solution in an ice bath to 0 °C.
- Addition of Reducing Agent: While stirring, slowly add sodium borohydride (0.25-0.5 equivalents) portion-wise to the cooled solution. The addition should be controlled to maintain the temperature below 10 °C.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 1-2 hours).
- Quenching: Carefully quench the reaction by slowly adding 1 M HCl dropwise until the effervescence ceases and the pH is acidic.
- Work-up:
  - Remove the ethanol under reduced pressure using a rotary evaporator.
  - Add water to the residue and extract the aqueous layer with diethyl ether or ethyl acetate (3 x 20 mL).
  - Combine the organic layers and wash with brine (1 x 20 mL).
  - Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4.
- Purification: Filter off the drying agent and concentrate the organic solution under reduced pressure to yield the crude **4-Oxepanol**. The product can be further purified by column chromatography on silica gel or by distillation under reduced pressure.

Chemical Reactivity and Synthetic Utility

The dual functionality of **4-Oxepanol** makes it a versatile building block for the synthesis of a variety of derivatives.

Diagram of **4-Oxepanol** Reactions

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Caption: Key chemical transformations of **4-Oxepanol**.

Oxidation to Oxepan-4-one

The secondary alcohol of **4-Oxepanol** can be oxidized to the corresponding ketone, oxepan-4-one, using standard oxidizing agents such as pyridinium chlorochromate (PCC).[6]

Experimental Protocol: Oxidation with Pyridinium Chlorochromate (PCC)

Materials:

- **4-Oxepanol**
- Pyridinium chlorochromate (PCC)
- Dichloromethane (CH_2Cl_2)
- Silica gel
- Diethyl ether

Procedure:

- Reaction Setup: To a stirred suspension of PCC (1.5 equivalents) in dry dichloromethane (15 mL per gram of alcohol), add a solution of **4-Oxepanol** (1.0 equivalent) in dichloromethane.
- Reaction: Stir the mixture at room temperature for 2-4 hours, monitoring the reaction by TLC.

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- Work-up: Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Purification: Wash the silica gel pad with additional diethyl ether. Concentrate the combined filtrates under reduced pressure to afford oxepan-4-one. Further purification can be achieved by column chromatography or distillation.

Esterification

The hydroxyl group of **4-Oxepanol** can be readily esterified with carboxylic acids, acid chlorides, or anhydrides to form the corresponding esters.

Experimental Protocol: Acetylation with Acetic Anhydride

Materials:

- **4-Oxepanol**
- Acetic anhydride (Ac_2O)
- Pyridine
- Dichloromethane (CH_2Cl_2)
- 1 M HCl
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)

Procedure:

- Reaction Setup: Dissolve **4-Oxepanol** (1.0 equivalent) in a mixture of pyridine and dichloromethane.
- Acylation: Cool the solution to 0 °C and add acetic anhydride (1.2 equivalents) dropwise.
- Reaction: Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitored by TLC).

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- Work-up: Dilute the reaction mixture with dichloromethane and wash sequentially with 1 M HCl, water, and saturated aqueous $NaHCO_3$.
- Purification: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield 4-oxepanyl acetate.

Applications in Research and Drug Discovery

The oxepane scaffold is present in a number of biologically active natural products and synthetic molecules.[7] While specific, widespread applications of **4-Oxepanol** itself are not extensively documented in readily available literature, its utility as a synthetic intermediate is clear. It serves as a valuable starting material for the synthesis of substituted oxepanes, which are of interest in medicinal chemistry.

The incorporation of the oxepane motif can influence the physicochemical properties of a molecule, such as its solubility, lipophilicity, and metabolic stability. The three-dimensional nature of the ring can also play a crucial role in the binding of a molecule to its biological target. For instance, benzo[b][8][9]oxazepin-4-ones, which contain a related seven-membered heterocyclic core, have been identified as potent and selective inhibitors of Receptor-Interacting Protein Kinase 1 (RIPK1), a target for inflammatory diseases.[7][10] Derivatives of 1,4-oxazepane have also been explored as ligands for the dopamine D4 receptor, which is a target for the treatment of schizophrenia.[7]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-Oxepanol** is not widely available, the GHS hazard information from PubChem and the SDS for the related compound, oxepan-4-one, provide guidance on its potential hazards.[1][8]

GHS Hazard Statements for **4-Oxepanol** (from aggregated sources):[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

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- H335: May cause respiratory irritation.

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat, chemical-resistant gloves, and safety glasses or goggles.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- First Aid:
  - In case of skin contact: Immediately wash with plenty of soap and water.
  - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - If inhaled: Move the person into fresh air and keep comfortable for breathing.
  - If swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Conclusion

4-Oxepanol is a valuable heterocyclic building block with significant potential in organic synthesis and medicinal chemistry. Its straightforward synthesis from oxepan-4-one and the reactivity of its hydroxyl group allow for the creation of a diverse range of derivatives. As the importance of exploring novel chemical space in drug discovery continues to grow, the utility of scaffolds like the oxepane ring is likely to increase. This guide has provided a comprehensive overview of the current knowledge on **4-Oxepanol**, serving as a valuable resource for researchers looking to utilize this versatile compound in their work.

References

- Angene Chemical. (2021, May 1). Safety Data Sheet: 4-Oxepanone. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 12201511, **4-Oxepanol**. Retrieved from [Link]
- Royal Society of Chemistry. (n.d.). Advancements in the synthesis of polyoxygenated oxepanes and thiepanes for applications to natural products. Organic Chemistry Frontiers. Retrieved from [Link]
- ResearchGate. (2025, August 7). PCC: Novel oxidation reactions. Retrieved from [Link]
- Mohrig, J. R., et al. (n.d.). Experiment 1. Ketone Reduction by Sodium Borohydride: 3-Nitroacetophenone and 9H-Fluoren-9-one. Retrieved from [Link]
- SynZeal. (n.d.). Safety Data Sheet. Retrieved from [Link]
- Chemistry LibreTexts. (2021, August 16). 2: Reduction of Organic Compounds (Experiment). Retrieved from [Link]
- MDPI. (n.d.). Synthesis of a Novel 1,3,4-Oxadiazole Derivative with Piperazine and Phenoxypropanol Functionalities. Retrieved from [Link]
- Carl ROTH. (2025, February 26). Safety Data Sheet: ≥95 %. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 25133896, (s)-Oxepan-4-ol. Retrieved from [Link]
- ResearchGate. (n.d.). Chemotherapeutic Importance of Oxepines. Retrieved from [Link]
- PubMed. (2013, February 1). Design and synthesis of novel 2-methyl-4,5-substitutedbenzo[f]-3,3a,4,5-tetrahydro-pyrazolo[1,5-d][8][9]oxazepin-8(7H)-one derivatives as telomerase inhibitors. Retrieved from [Link]
- PubMed. (1979, December). Synthesis of 4'- and 5'-hydroxyoxprenolol:pharmacologically active ring-hydroxylated metabolites of oxprenolol. Retrieved from [Link]
- PubMed Central. (n.d.). The Oxepane Motif in Marine Drugs. Retrieved from [Link]
- PubMed. (n.d.). New series of morpholine and 1,4-oxazepane derivatives as dopamine D4 receptor ligands: synthesis and 3D-QSAR model. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- PubMed Central. (n.d.). Synthesis of chiral 1,4-oxazepane-5-carboxylic acids from polymer-supported homoserine. Retrieved from [Link]
- PubMed Central. (n.d.). Applications of oxetanes in drug discovery and medicinal chemistry. Retrieved from [Link]
- MDPI. (n.d.). Synthesis of a Spirocyclic Oxetane-Fused Benzimidazole. Retrieved from [Link]
- PubMed Central. (n.d.). Naproxen Based 1,3,4-Oxadiazole Derivatives as EGFR Inhibitors: Design, Synthesis, Anticancer, and Computational Studies. Retrieved from [Link]
- PubMed. (2024, June 14). Discovery of 1,3,4-Oxadiazole Derivatives as Broad-Spectrum Antiparasitic Agents. Retrieved from [Link]
- PubMed Central. (n.d.). Repurposing of the RIPK1-Selective Benzo[8][9]oxazepin-4-one Scaffold for the Development of a Type III LIMK1/2 Inhibitor. Retrieved from [Link]
- PubMed Central. (n.d.). Novel 1,2,4-Oxadiazole Derivatives in Drug Discovery. Retrieved from [Link]
- Khan Academy. (n.d.). Preparation of alcohols using NaBH4. Retrieved from [Link]
- Organic Chemistry Data. (n.d.). NMR Spectroscopy – 1H NMR Chemical Shifts. Retrieved from [Link]
- ResearchGate. (2025, August 9). DNA-encoded library screening identifies benzo[b][8][9]oxazepin-4-ones as highly potent and mono-selective receptor interacting protein 1 (RIP1) kinase inhibitors. Retrieved from [Link]
- Royal Society of Chemistry. (n.d.). Reduction of a ketone using sodium borohydride. Control of a reaction by TLC. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Ester synthesis by esterification. Retrieved from [Link]
- Chemistry LibreTexts. (2023, January 29). Interpreting C-13 NMR Spectra. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Chemistry LibreTexts. (2023, January 29). Interpreting C-13 NMR Spectra. Retrieved from [Link]
- GlycoPODv2. (2021, October 6). O-Acetylation using acetic anhydride in pyridine. Retrieved from [Link]
- Organic Chemistry Data. (2020, February 14). NMR Spectroscopy :: Hans Reich NMR Collection - Content. Retrieved from [Link]

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Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. OXEPAN-4-OL | CymitQuimica [cymitquimica.com]
- 3. (s)-Oxepan-4-ol | C6H12O2 | CID 25133896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. www1.chem.umn.edu [www1.chem.umn.edu]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. 4-Oxepanol | C6H12O2 | CID 12201511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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